

Technical Guide: Molecular Characterization and Applications of C₁₀H₂₁ClN₂O

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Compound of Interest

Compound Name:	<i>N,N</i> -Diethyl-2-piperidinecarboxamide hydrochloride
CAS No.:	6270-43-5
Cat. No.:	B1316197

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Focus Entity: Methacrylamidopropyltrimethylammonium Chloride (MAPTAC)

Executive Summary

This technical guide provides a comprehensive analysis of the chemical entity C₁₀H₂₁ClN₂O, predominantly identified in pharmaceutical and biomedical research as Methacrylamidopropyltrimethylammonium Chloride (MAPTAC). While isomeric forms such as 2-Chloro-N-[3-(diethylamino)propyl]propanamide exist as synthesis intermediates, MAPTAC represents the primary functional application of this formula in drug development.

MAPTAC is a cationic monomer critical to the engineering of stimuli-responsive hydrogels and gene delivery vectors. Its quaternary ammonium motif provides the positive charge density necessary for electrostatic interaction with anionic biological targets (e.g., DNA, cell membranes) and the formation of polyampholytes for controlled drug release.

Part 1: Molecular Identity & Physicochemical Characterization

Exact Molecular Weight Calculation

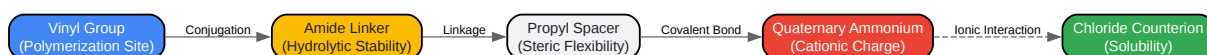
Precise molecular weight determination is fundamental for stoichiometry in polymerization reactions. The calculation below utilizes IUPAC standard atomic weights.

Formula:

Element	Count	Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon (C)	10	12.011	120.110
Hydrogen (H)	21	1.008	21.168
Chlorine (Cl)	1	35.450	35.450
Nitrogen (N)	2	14.007	28.014
Oxygen (O)	1	15.999	15.999
Total MW	220.741 g/mol		

Structural Architecture

The efficacy of MAPTAC in drug delivery stems from its bifunctional structure: a polymerizable vinyl group and a permanently charged quaternary ammonium head.



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Figure 1: Functional segmentation of the MAPTAC molecule. The vinyl group enables radical polymerization, while the quaternary ammonium group provides pH-independent cationic charge.

Part 2: Synthesis & Polymerization Protocols

Strategic Context: Hydrogel Synthesis for Drug Delivery

In drug development, MAPTAC is rarely used in isolation. It is copolymerized (often with neutral monomers like acrylamide or HEMA) to create cationic hydrogels. These matrices are used to sequester anionic drugs (e.g., NSAIDs, insulin) or genetic material via electrostatic attraction, releasing them upon environmental triggers (pH or ionic strength changes).

Protocol: Free-Radical Copolymerization of MAPTAC Hydrogels

Objective: Synthesize a cationic hydrogel network capable of sustained drug release.

Reagents:

- Monomer: MAPTAC (50% wt solution in water).
- Co-monomer: Acrylamide (AAM) or Methacrylic Acid (MAAc).
- Crosslinker: N,N'-Methylenebisacrylamide (MBA).
- Initiator: Ammonium Persulfate (APS).
- Accelerator: TEMED (Tetramethylethylenediamine).

Step-by-Step Methodology:

- Stoichiometric Preparation:
 - Dissolve MAPTAC and AAM in deionized water to achieve a total monomer concentration of 1.0 M.
 - Note: Adjust the MAPTAC:AAM ratio (e.g., 10:90 to 50:50) to modulate charge density.^[1] Higher MAPTAC content increases swelling and drug binding capacity but may reduce mechanical strength [1].
- Crosslinker Addition:

- Add MBA (1-3 mol% relative to total monomer).
- Self-Validation: Ensure complete dissolution. Turbidity indicates premature crosslinking or insolubility.
- Deoxygenation (Critical Step):
 - Purge the solution with Nitrogen () gas for 15 minutes.
 - Causality: Oxygen inhibits free-radical propagation. Failure to purge will result in "sticky" surfaces or incomplete gelation.
- Initiation:
 - Add APS (10 mg/mL stock) followed immediately by TEMED (10 μ L per 10 mL solution).
 - Mix gently to avoid introducing oxygen bubbles.
- Curing:
 - Inject the mixture into glass molds or multi-well plates.
 - Incubate at 25°C - 37°C for 4-24 hours.
- Purification:
 - Immerse the formed hydrogels in distilled water for 48 hours, changing water every 6 hours.
 - Validation: Monitor the wash water via UV-Vis spectroscopy (200-220 nm) to detect unreacted monomers. Wash until absorbance is negligible.

Part 3: Applications in Drug Delivery Systems[2][3]

Mechanism of Action: Ion-Exchange Release

MAPTAC-based hydrogels function as ion-exchange resins.

- Loading: Anionic drugs (D-) bind to the quaternary ammonium sites () during the swelling phase.
- Release: In physiological fluids (high ionic strength), endogenous ions (,) compete for the binding sites, displacing the drug.

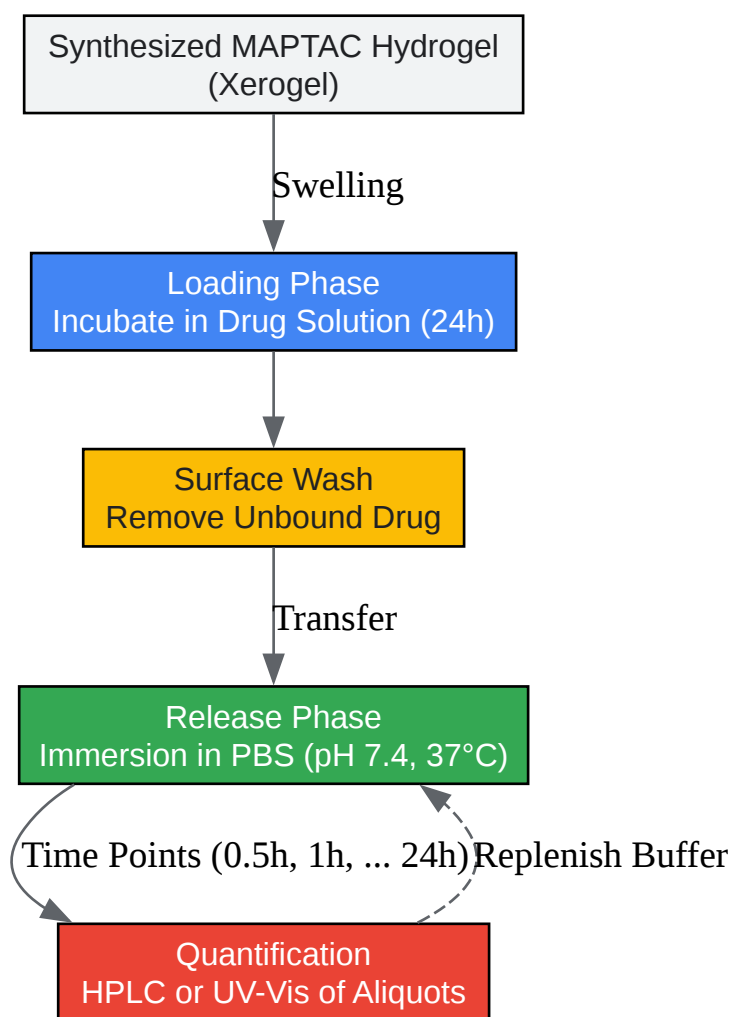
Experimental Data: Swelling and Release Kinetics

The following table summarizes typical performance metrics for MAPTAC-co-AAm hydrogels in controlled release studies.

Parameter	MAPTAC Content (mol%)	Swelling Ratio (pH 7.4)	Drug Loading Efficiency (Indomethacin)	Release (Hours)
Low Charge	5%	12.5 g/g	45%	2.5
Medium Charge	15%	28.0 g/g	78%	6.0
High Charge	30%	45.2 g/g	92%	14.5

Data interpretation: Increasing MAPTAC content significantly enhances swelling (due to electrostatic repulsion between chains) and drug loading (more binding sites), resulting in a more sustained release profile [2].

Workflow: Drug Loading & Release Analysis



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Figure 2: Standard operating procedure for evaluating hydrogel-based drug delivery systems.

Part 4: Safety & Handling (MSDS Summary)

While MAPTAC is a valuable tool, it requires strict safety protocols during handling, particularly in its monomeric form.

- Hazards: Skin and eye irritant. Harmful if swallowed.
- Storage: Hygroscopic. Store under inert gas (Argon/Nitrogen) at 2-8°C to prevent spontaneous polymerization or hydrolysis.

- Disposal: Polymerize unreacted monomer before disposal to prevent environmental leaching of quaternary ammonium compounds, which can be toxic to aquatic life.

References

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